

Essential Safety and Operational Guide for Handling Carvomenthol

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Compound of Interest

Compound Name: **Carvomenthol**

Cat. No.: **B3432591**

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **Carvomenthol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, proper handling techniques, and emergency response plans.

Physicochemical and Hazard Data

A summary of key quantitative data for **Carvomenthol** is presented below. This information is essential for a comprehensive risk assessment prior to handling.

Property	Value	Source
Chemical Formula	C ₁₀ H ₂₀ O	[1]
Molecular Weight	156.26 g/mol	[1]
CAS Number	499-69-4	[1]
Appearance	Physical state not specified; likely liquid	[2]
Boiling Point	88-90 °C	[3]
Flash Point	79 °C (174.2 °F) - closed cup	[3]
Density	0.887 - 0.931 g/mL at 25 °C	[1][3]
Vapor Pressure	0.021 mmHg at 25 °C (estimated)	[4]
Occupational Exposure Limits	No exposure limits noted	[2]

Hazard Classifications:

- Causes skin irritation.[5]
- Causes serious eye damage.[5]
- May cause respiratory irritation.[5]
- Combustible liquid.
- Acute Toxicity 4 (Oral).[3]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Carvomenthol** to prevent exposure through inhalation, skin contact, or eye contact.

PPE Category	Specification	Rationale and Citation
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Gloves must be inspected prior to use. The selected gloves should satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2]
Eye & Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield.	Standard safety glasses are insufficient. Goggles or a face shield are required to protect against splashes and vapors that can cause severe eye damage.[2][6]
Skin & Body Protection	Fire/flame resistant and impervious lab coat or coveralls.	Provides a barrier against skin contact and protects from the flammability hazard of Carvomenthol.[2] Consider Tychem® coveralls for enhanced protection against chemical splashes.[7][8]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood.	A laboratory fume hood or other local exhaust ventilation is the primary engineering control.[2] If ventilation is inadequate, a NIOSH-approved N100, CEN-approved FFP3, or type ABEK (EN14387) respirator is recommended as a backup.[2][3] For emergencies or if a respirator is the sole means of protection, a full-face supplied air respirator must be used.[2]

Experimental Protocols and Handling Procedures

Adherence to standardized handling protocols is critical for minimizing risk and ensuring experimental integrity.

General Handling Protocol:

- Work Area Preparation: Always handle **Carvomenthol** in a well-ventilated area, with a certified chemical fume hood being the preferred location.[\[2\]](#)
- Preventing Exposure: Avoid all personal contact, including the inhalation of vapors and direct contact with skin and eyes.[\[2\]](#)[\[9\]](#)
- Aerosol and Dust Prevention: Avoid the formation of dust and aerosols during handling procedures like weighing or mixing.[\[2\]](#)
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling is complete.[\[2\]](#)[\[9\]](#)
- Storage: Keep the **Carvomenthol** container tightly sealed in a dry, well-ventilated place when not in use.[\[2\]](#) It should be stored away from strong oxidizing agents, which are incompatible.[\[2\]](#)

Weighing and Solution Preparation:

- Weighing: Conduct any weighing of **Carvomenthol** inside a ventilated enclosure or chemical fume hood to control exposure to dust or vapors.
- Preparing Solutions: When creating solutions, add **Carvomenthol** to the solvent slowly and carefully to prevent any splashing.

Emergency and Disposal Plans

A clear and practiced plan for managing spills and disposing of waste is essential for laboratory safety.

Spill Response Workflow

The following diagram outlines the logical workflow for responding to a **Carvomenthol** spill.



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